

Application Notes and Protocols: Measuring CBP501-Induced Immunogenic Cell Death

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: CBP501 Affinity Peptide

Cat. No.: B12383835

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Introduction

CBP501 is a calmodulin-binding peptide that has demonstrated anti-cancer effects, partly by enhancing the efficacy of platinum-based chemotherapy.^{[1][2][3]} A significant aspect of its mechanism of action, particularly in combination with agents like cisplatin, is the induction of immunogenic cell death (ICD).^{[1][2][3][4]} ICD is a specialized form of regulated cell death that activates an adaptive immune response against cancer cells. This process is characterized by the release of damage-associated molecular patterns (DAMPs), which act as adjuvants to stimulate the immune system.^{[5][6]}

These application notes provide detailed protocols for measuring the key hallmarks of CBP501-induced ICD, enabling researchers to quantify its immunogenic potential. The primary DAMPs and associated assays covered are:

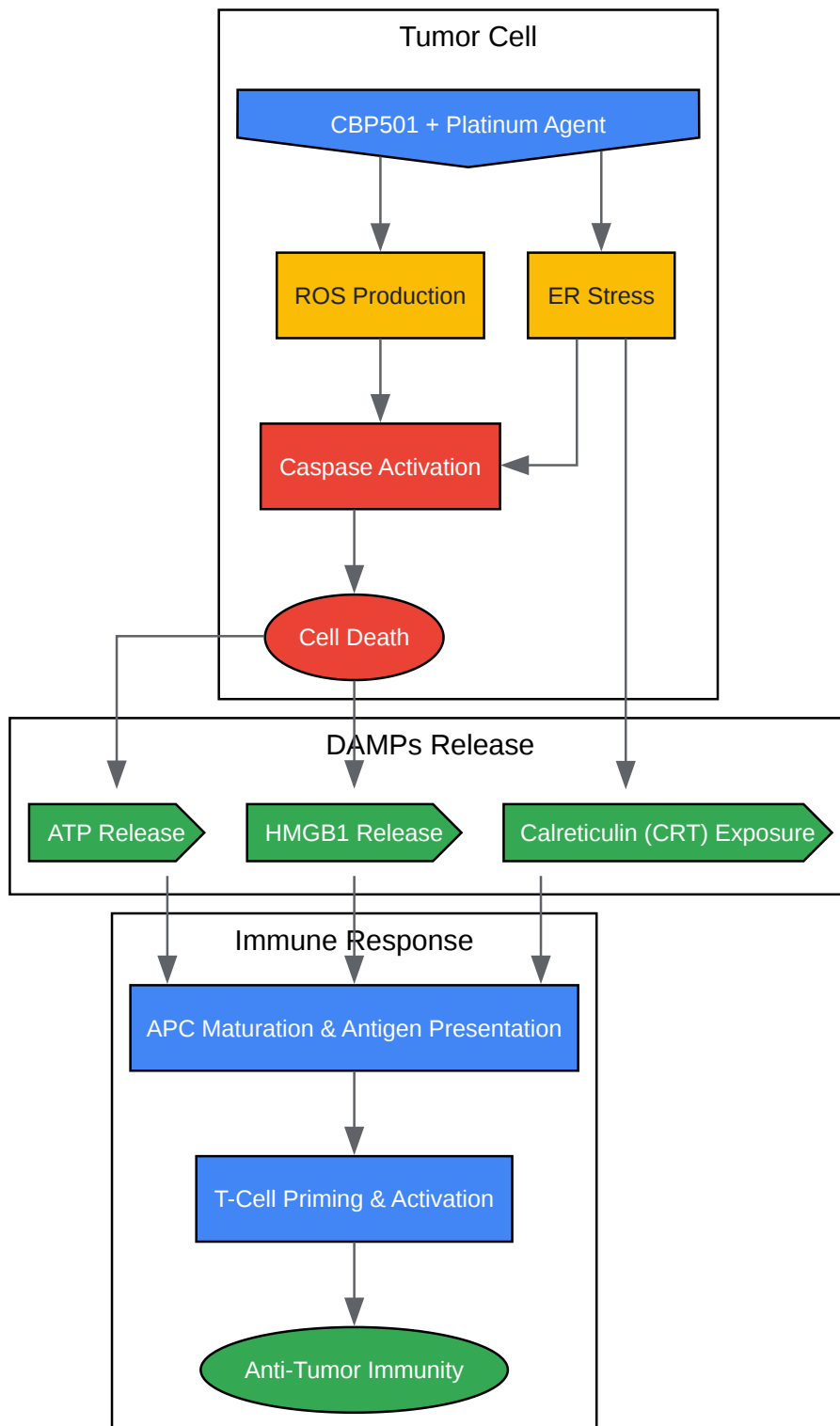
- Calreticulin (CRT) Exposure: The translocation of CRT from the endoplasmic reticulum to the cell surface, where it acts as an "eat-me" signal for antigen-presenting cells (APCs).^{[1][6]}

- Extracellular ATP Release: The release of ATP from dying cells, which serves as a chemoattractant for APCs.[1][6]
- High-Mobility Group Box 1 (HMGB1) Release: The passive release of HMGB1 from the nucleus of late apoptotic or necrotic cells, which promotes APC maturation.[1][6]

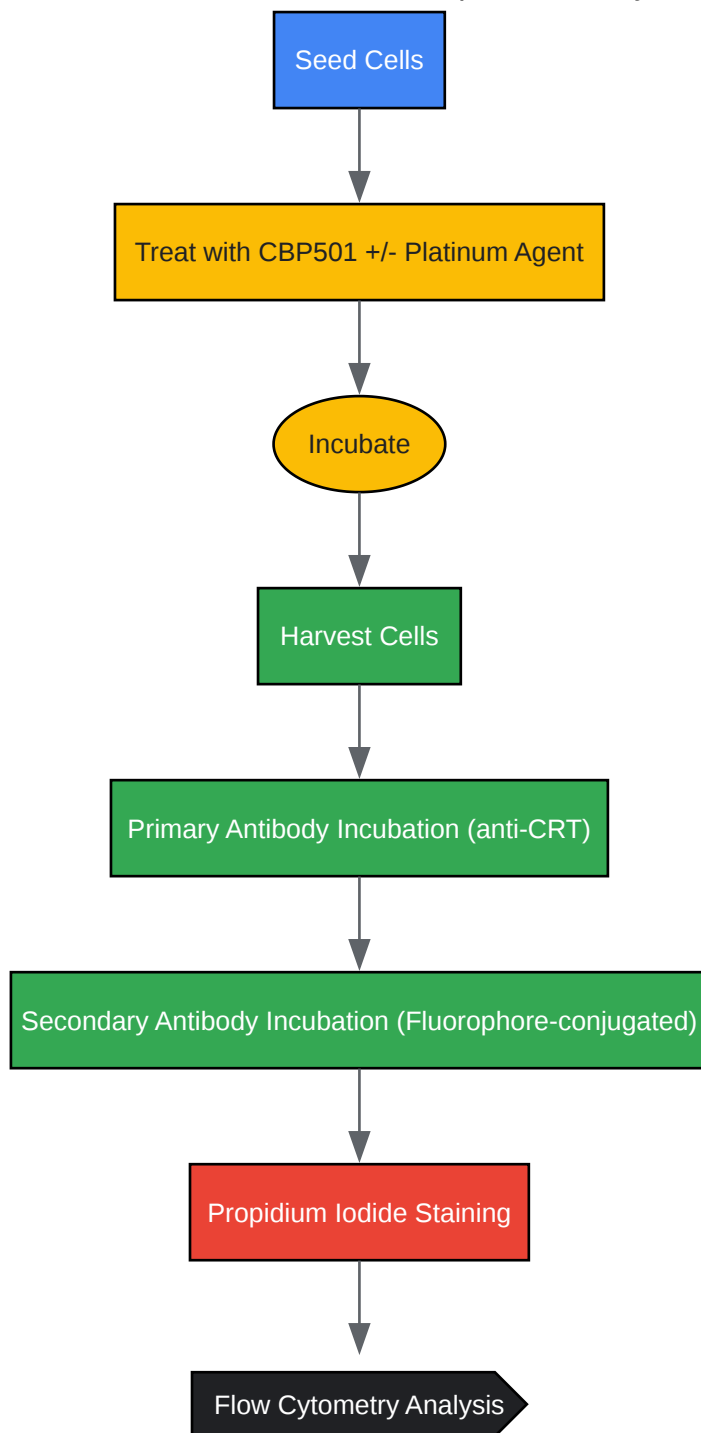
Key Markers and Signaling Pathway of Immunogenic Cell Death

The induction of ICD by agents like CBP501 in combination with platinum-based drugs initiates a signaling cascade that leads to the exposure and release of DAMPs. This process is crucial for transforming a dying tumor cell into an immunogenic entity that can prime an anti-tumor immune response.

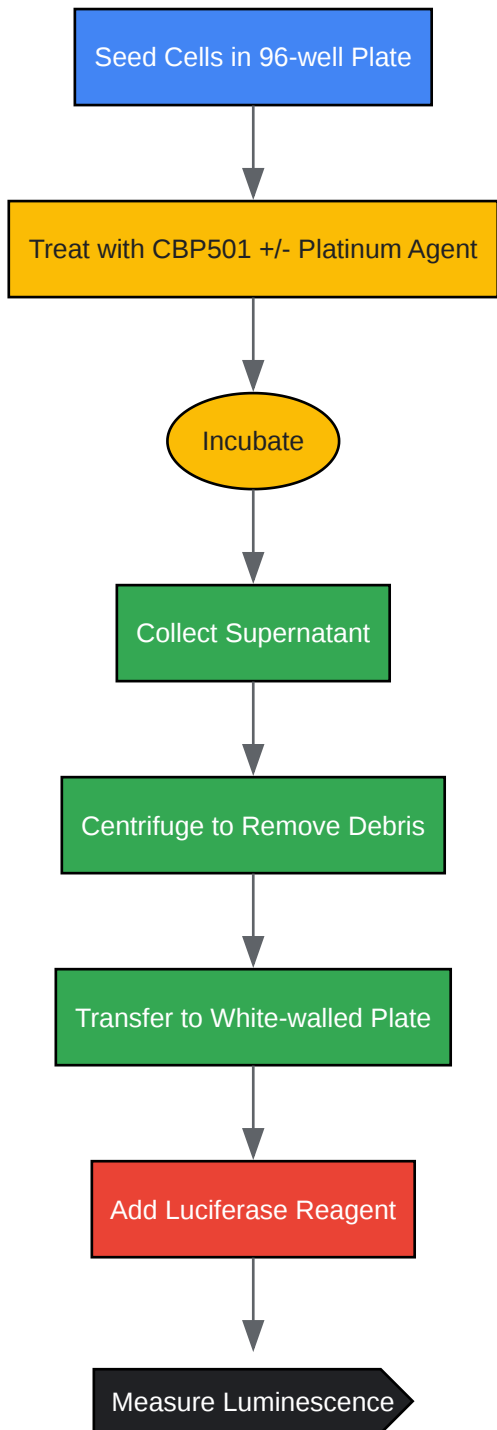
General Signaling Pathway of Immunogenic Cell Death



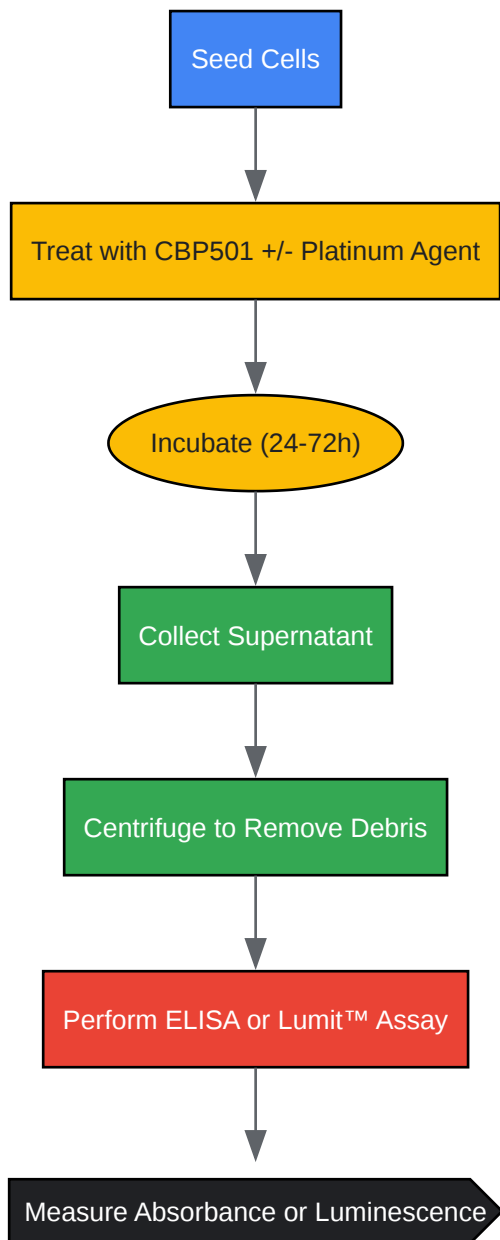
Workflow for Calreticulin Exposure Assay



Workflow for Extracellular ATP Release Assay



Workflow for HMGB1 Release Assay

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- To cite this document: BenchChem. [Application Notes and Protocols: Measuring CBP501-Induced Immunogenic Cell Death]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12383835/docs#application-notes-and-protocols-measuring-cbp501-induced-immunogenic-cell-death>]

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